

Comprehensive Safety Profile & Handling Guide: 4-(1-Ethylpropyl)morpholine

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Compound of Interest

Compound Name: Morpholine, 4-(1-ethylpropyl)-

CAS No.: 67061-37-4

Cat. No.: B15442859

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Document Control:

- Version: 1.0 (Technical Advisory)
- Target Audience: Medicinal Chemists, Process Safety Engineers, HSE Officers[1][3]

Part 1: Chemical Identification & Physicochemical Core[3]

Understanding the physical properties is the first line of defense.[4] We do not merely memorize hazards; we anticipate them based on molecular behavior.[4] 4-(1-ethylpropyl)morpholine combines a basic morpholine ring with a bulky, lipophilic 1-ethylpropyl (pentan-3-yl) tail.[1][2][3][4]

Substance Identity[2][5][6][7][8][9]

- Chemical Name: 4-(1-ethylpropyl)morpholine[1][2][3][4]
- Synonyms: N-(pentan-3-yl)morpholine; 4-sec-amylnmorpholine (analogous naming)[1][2][3][4]

- Molecular Formula: C

H

NO^{[1][2][3][5]}

- Molecular Weight: 157.26 g/mol ^[4]
- Structural Class: Tertiary Amine / Cyclic Ether^{[3][4]}

Physicochemical Properties (Predicted vs. Homologs)

The following data is derived via Read-Across from N-Ethylmorpholine (CAS 100-74-3) and N-Isopropylmorpholine.^{[1][2][3][4]}

Property	Value (Predicted/Est.)	Causality / Safety Implication
Physical State	Liquid (Colorless to Yellow)	Standard for alkyl morpholines. [1][2][3][4]
Boiling Point	185°C - 195°C	Significantly higher than N-ethylmorpholine (139°C) due to increased molecular weight (+C3).[1][2][3][4] Low vapor pressure reduces inhalation risk at ambient temp compared to homologs.[4]
Flash Point	60°C - 70°C	Likely a Combustible Liquid (Class IIIA) rather than Flammable Class 3.[1][2][3][4]
pKa (Basicity)	~7.5 - 8.0	Steric hindrance at the nitrogen reduces nucleophilicity but retains basicity.[1][2][3][4] Corrosive potential remains.
LogP (Lipophilicity)	~1.8 - 2.2	Much more lipophilic than Morpholine (LogP -0.86).[1][2][3][4] High potential for skin absorption and aquatic toxicity. [4]
Water Solubility	Moderate / Partial	The C5 alkyl chain reduces the full miscibility seen in parent morpholine.[3]

Part 2: Hazard Identification (GHS Classification)[1][2][3][6][8][11][12]

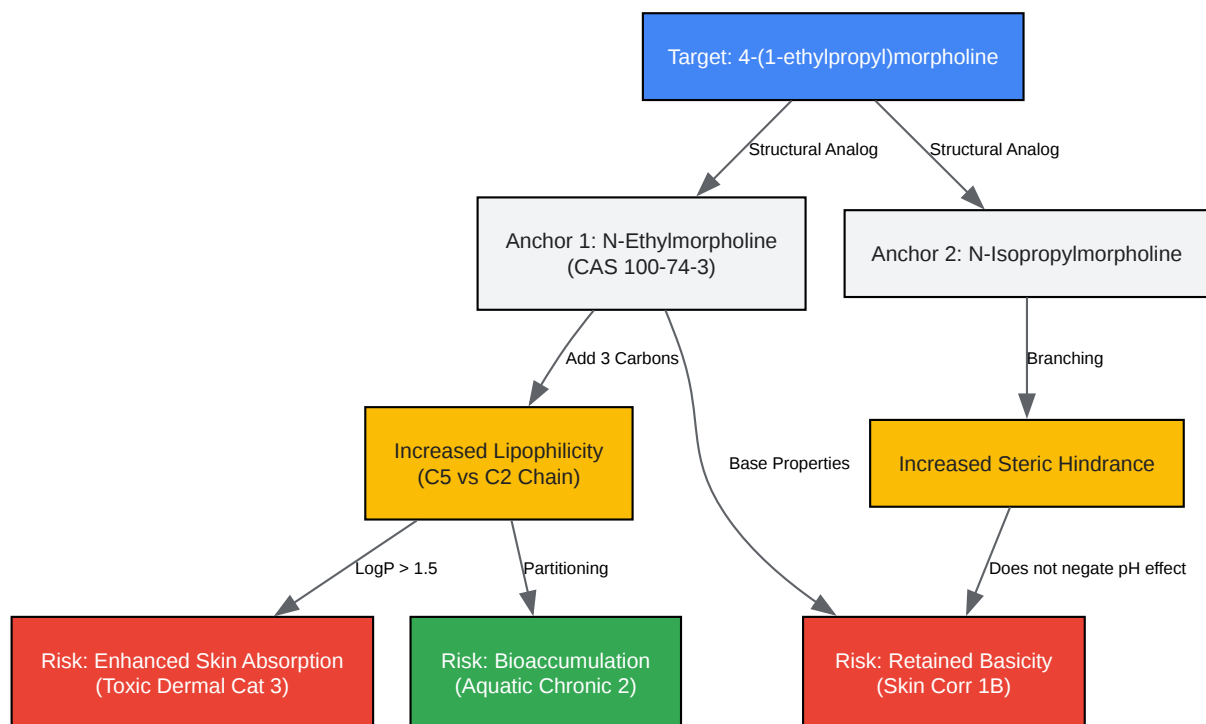
Based on the Read-Across Methodology, we classify this substance conservatively to ensure maximum researcher safety.

Predicted GHS Classification[1][3]

- Physical: Flammable Liquid - Category 4 (Combustible).[1][2][4]
- Health:
 - Acute Toxicity (Oral): Category 4 (Harmful).[1][2][4][6][7][8][9]
 - Acute Toxicity (Dermal): Category 3 (Toxic) — Due to enhanced lipophilicity facilitating dermal penetration.[1][2][3]
 - Skin Corrosion/Irritation: Category 1B (Causes severe skin burns).[1][6] Rationale: Tertiary amines are caustic.[4] Despite steric bulk, the localized pH change on skin causes necrosis.[1][3]
 - Serious Eye Damage: Category 1.[6][8][9][10]
- Environmental: Aquatic Chronic - Category 2 (Toxic to aquatic life with long-lasting effects).
[1][2][3][4][11]

The Read-Across Logic Flow

The following diagram illustrates the decision matrix used to derive these hazards, ensuring the protocol is self-validating.



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Caption: Logic flow deriving the safety profile of 4-(1-ethylpropyl)morpholine via structural homology (Read-Across).

Part 3: Handling & Storage Protocols[3] Engineering Controls

Due to the corrosive nature and potential for dermal toxicity, standard fume hoods are mandatory.[4]

- Ventilation: Handle only in a chemical fume hood with face velocity >0.5 m/s.
- Closed Systems: For scale-up (>100g), use closed transfer systems (cannula transfer) to prevent aerosolization.[1][2][4]

Personal Protective Equipment (PPE) Matrix

The lipophilic tail of this molecule changes the permeation breakthrough time compared to standard morpholine.[1][2][4] Latex is insufficient.

PPE Type	Recommendation	Technical Rationale
Gloves (Splash)	Nitrile (Double Layer)	0.11mm thickness offers only momentary protection against lipophilic amines.[1][2][3][4]
Gloves (Immersion)	Laminate (Silver Shield) or Viton	High LogP amines penetrate standard rubber polymers rapidly.[1][2][3] Laminate provides >480 min breakthrough.[4]
Respiratory	Type A (Organic Vapor) + P2	While volatility is moderate, heating generates toxic amine vapors.[1][3]
Eye/Face	Face Shield + Goggles	"Visor-only" is unsafe.[2][3][4] Indirect vented goggles are required to prevent vapor absorption into the lacrimal fluid.[4]

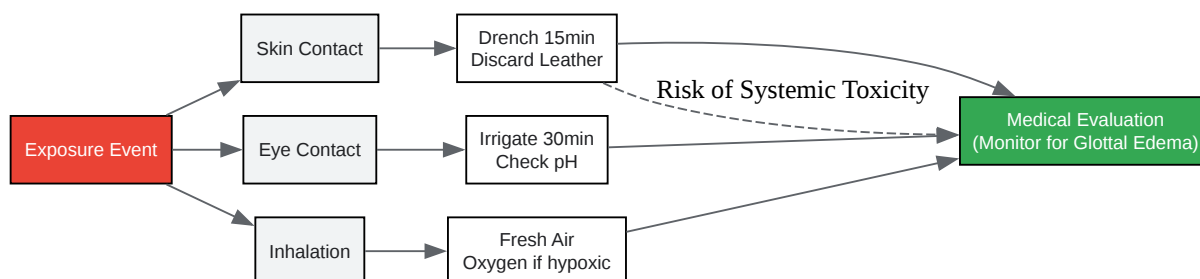
Storage Incompatibilities

- Oxidizers: Incompatible with peroxides, nitrates, and halogens.[1] May form explosive N-oxides or chloroamines.[1][2][4]
- Nitrosating Agents: CRITICAL WARNING. Do not store near nitrites (e.g., Sodium Nitrite).[1] Secondary/Tertiary amines can form Nitrosamines (potent carcinogens) under acidic conditions.[1][2][4]
- Atmosphere: Hygroscopic.[4] Store under Nitrogen or Argon to prevent hydrolysis/oxidation. [4]

Part 4: Emergency Response & Toxicology[4]

Exposure Response Workflow

This compound acts as both a caustic agent and a systemic toxin.[4] Speed is critical.



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Caption: Immediate triage workflow for exposure to lipophilic corrosive amines.

Toxicological Mechanisms[3]

- Mechanism of Action: Alkaline hydrolysis of protein (liquefaction necrosis) combined with CNS depression typical of alkyl amines.[1][4]
- Blue Haze Vision (Glauropsia): Like other tertiary amines (e.g., TEA, DMAP), exposure to vapors may cause temporary corneal edema, resulting in "blue haze" vision.[1][2] This is reversible but indicates ventilation failure.[4]

Part 5: References & Grounding[3]

- National Center for Biotechnology Information (2023). PubChem Compound Summary for N-Ethylmorpholine (CAS 100-74-3).[1][2][4] [Link](#)[1][2][3]
- European Chemicals Agency (ECHA). Registration Dossier: 4-ethylmorpholine - Hazards.[1][2][4] [Link](#)[1][2][3]
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- OECD (2023). QSAR Toolbox for Grouping and Read-Across.[1][2][4] [Link](#)[1][2][3]

- US EPA.T.E.S.T.[4] (Toxicity Estimation Software Tool) Models for Amine Toxicity.[1][2]
[4]Link[1][2][3]

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